

linetastine pD2 value histamine inhibition

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Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

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Linetastine Antihistamine Activity Data

The table below summarizes the experimental data for **linetastine** and its comparator, azelastine, from the 1996 study [1].

Compound	pD2 Value (Guinea-Pig Trachea)	Inhibition of Histamine-Induced Bronchoconstriction (in vivo, Guinea-Pigs)	Duration of Action
Linetastine	7.28	Dose-dependent inhibition at 1-10 mg/kg p.o.	>24 hours
Linetastine (active metabolite TMK777)	7.98	Information not specified in the study	Information not specified in the study
Azelastine	8.07	Inhibition at 0.32 mg/kg p.o.	Information not specified in the study

Key Findings from the Research:

- Dual-Action Profile:** The study highlights that **linetastine** inhibits both leukotriene production and histamine effects at similar dose levels, with long-lasting effects [1].

- **Noncompetitive Antagonism:** The antihistamine effect on the isolated guinea-pig trachea was characterized as a **noncompetitive antagonism** [1]. This mechanism is important for interpretation, as pD_2' is the parameter for noncompetitive antagonists, rather than pA_2 which is for competitive antagonists [2].

Understanding pD_2 and Finding pA_2

For your comparison guide, it is crucial to distinguish between these pharmacological parameters:

- **pD_2 :** A measure of an **agonist's** potency, defined as the negative logarithm of the molar concentration that produces 50% of the maximum response. The term is sometimes used in the context of functional antagonism, with pD_2' specifically for noncompetitive antagonists [2].
- **pA_2 :** A measure of a **competitive antagonist's** affinity for its receptor. It is the negative logarithm of the molar concentration of an antagonist that requires doubling the agonist concentration to achieve the original effect [2].

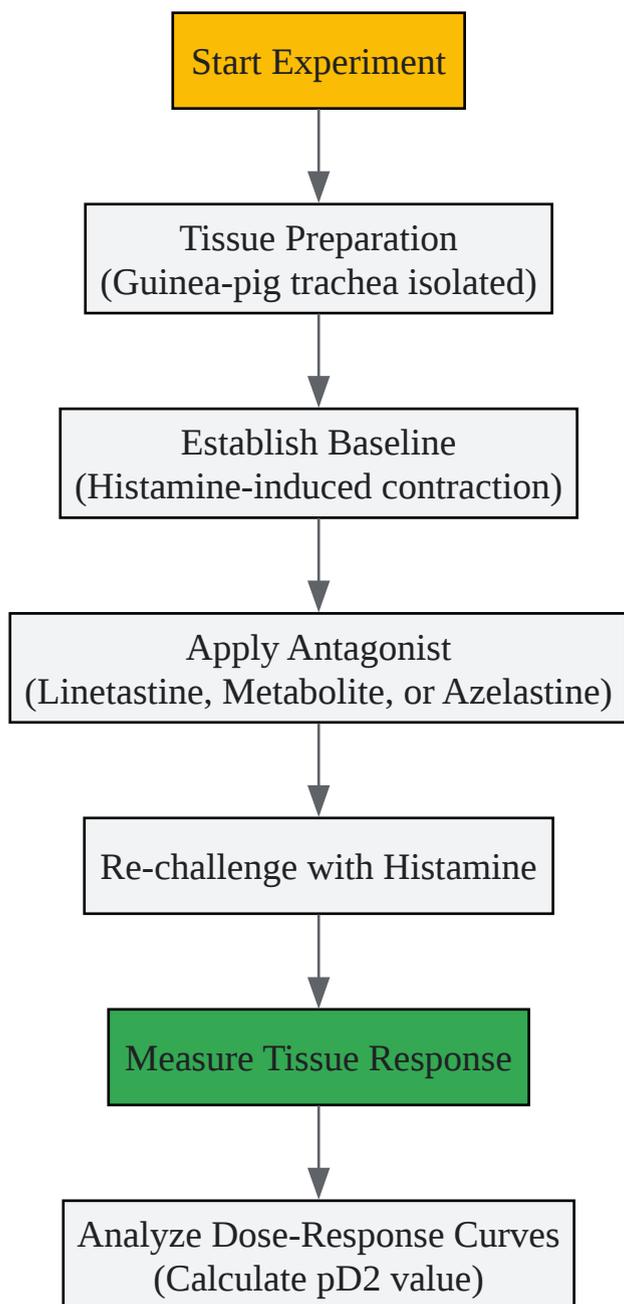
The search did not yield a pA_2 value for **linetastine's** interaction with the histamine receptor. The found pD_2 value describes the potency of its functional inhibition.

Experimental Protocol Summary

Here is the key methodology from the study for the data presented above [1]:

- **Tissue Preparation:** Isolated trachea from guinea pigs.
- **Agonist Challenge:** Contraction was induced by histamine.
- **Antagonist Testing:** **Linetastine**, its metabolite TMK777, and azelastine were applied to the tissue bath.
- **Data Analysis:** Dose-response curves for histamine were constructed in the presence and absence of antagonists. The pD_2 values were calculated from these curves, characterizing the antagonism as noncompetitive.

This workflow can be summarized in the following diagram:



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References

1. 5-Lipoxygenase inhibitory and antihistamine activities of linetastine [pubmed.ncbi.nlm.nih.gov]
2. pA 2 , Schild plot and value - applications in pharmacology pD 2 values [slideshare.net]

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